

# oryzalin vs trifluralin microtubule inhibition

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## Compound Focus: Oryzalin

CAS No.: 19044-88-3

Cat. No.: S589941

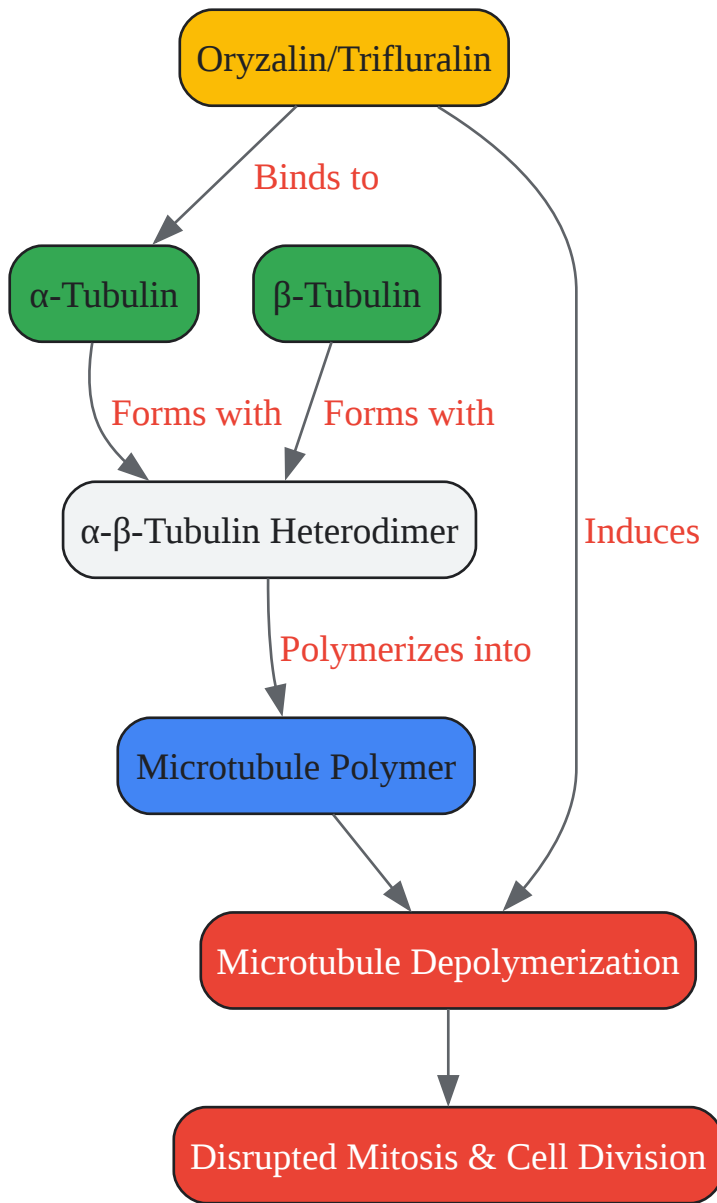
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## Mechanism of Action and Binding

**Oryzalin** and trifluralin are both dinitroaniline herbicides that specifically inhibit microtubule polymerization in plants and protozoans [1] [2] [3]. Their action is highly specific, as they do not appreciably affect animal microtubules [4].

- **Binding Site:** Both herbicides primarily bind to  **$\alpha$ -tubulin** [1]. Mutations in  $\alpha$ -tubulin, particularly at residues like **Arg-243-Met** and **Val-202-Phe**, are the most common cause of resistance [1] [3].
- **Mode of Action:** They disrupt the dynamic instability of microtubules by a **substoichiometric endwise mechanism**, meaning a small number of herbicide-tubulin complexes can cap and depolymerize microtubules from their ends [5].

The following diagram illustrates the established mechanism by which these inhibitors disrupt microtubule function.



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## Key Experimental Data and Protocols

Here are the experimental contexts and effective concentrations for different applications.

Application	Organism/Cell Type	Effective Concentration	Treatment Duration	Key Outcome
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| **In Vitro Chromosome Doubling** [6] | *Beta vulgaris* (beet) ovule culture | **Oryzalin: 1  $\mu$ M** Trifluralin: **10  $\mu$ M** | Not specified | Production of diploid plants | | **Microtubule Depolymerization** [7] | *Arabidopsis thaliana* roots | **Oryzalin: 200 - 400 nM** | 4 - 6 hours | Cortical microtubule depolymerization | | **Antiprotozoan Activity** | | | | | - *Toxoplasma gondii* (in HFF cells) [2] | Mammalian host cells | **Oryzalin: IC<sub>50</sub> = 0.25  $\mu$ M** | 72-120 hours (plaque assay) | Inhibition of parasite proliferation | | - *Leishmania mexicana* (promastigotes) [8] | Protozoan culture | Trifluralin: Active | Not specified | Inhibition of proliferation | | - *Plasmodium falciparum* (malaria parasite) [8] | Protozoan culture | Trifluralin: Active | Not specified | Inhibition of proliferation |

## How to Choose for Your Research

Your choice between **oryzalin** and trifluralin will depend on your experimental system and goals.

- **For highly potent microtubule disruption in plant cell biology**, especially where lower concentrations are desired, **oryzalin is often the preferred choice** due to its higher binding affinity [5].
- **For antiprotozoal research**, particularly against **Leishmania** or **Plasmodium**, **trifluralin has a more established track record** and more extensive literature [1] [8].
- **For chromosome doubling in plant tissue culture**, both are effective, but you must optimize the concentration. **Oryzalin** is effective at lower concentrations (1  $\mu$ M), while trifluralin requires a higher dose (10  $\mu$ M) [6].

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## References

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